

# physical and chemical properties of 3-Ethyl-4-heptanone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Ethyl-4-heptanone

Cat. No.: B073894

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An In-depth Technical Guide to the Physical and Chemical Properties of **3-Ethyl-4-heptanone**

This technical guide provides a comprehensive overview of the core physical and chemical properties of **3-Ethyl-4-heptanone**. It is intended for researchers, scientists, and professionals in drug development who require detailed information on this compound for their work. This document summarizes key quantitative data, outlines general experimental methodologies for the analysis of similar ketones, and includes visualizations to illustrate its chemical context and potential reactivity.

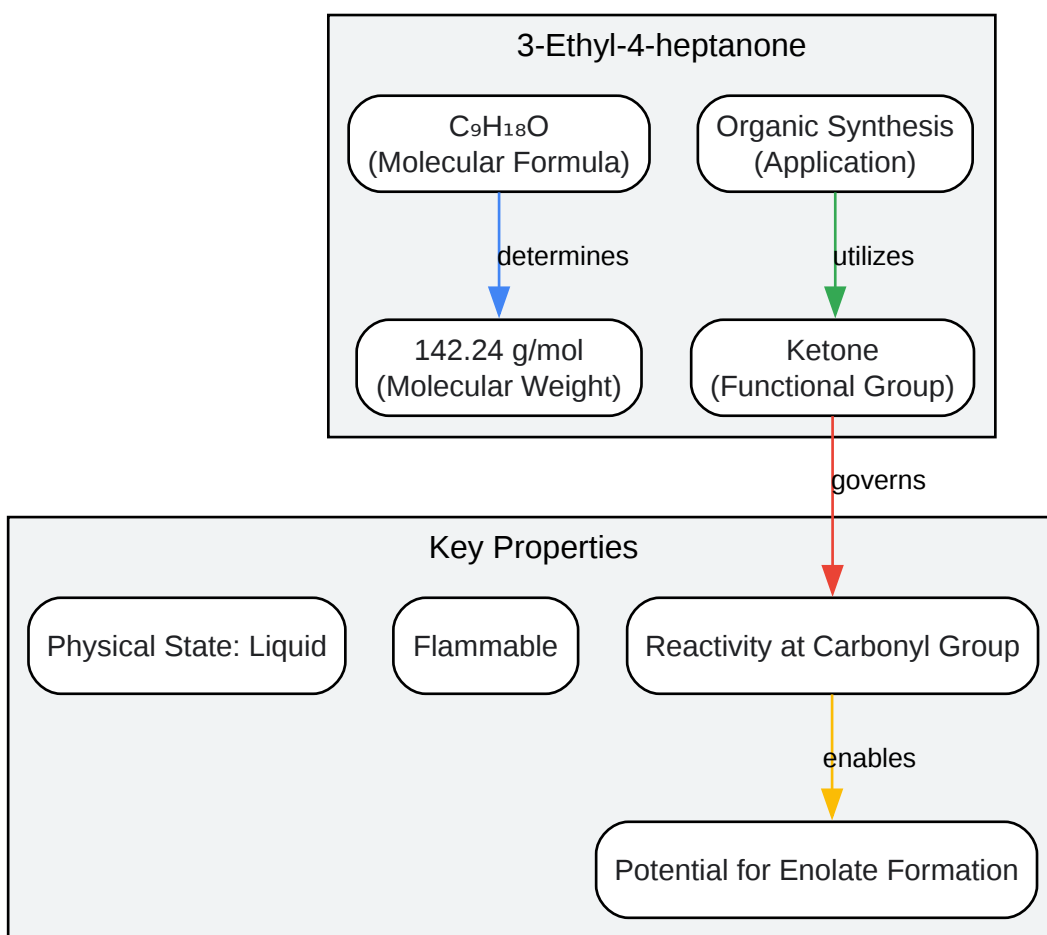
## General and Physical Properties

**3-Ethyl-4-heptanone** is an organic compound classified as a ketone.<sup>[1]</sup> Its structure consists of a seven-carbon chain with a carbonyl group at the fourth position and an ethyl group at the third position. It is a transparent liquid and has applications in chemical, biological, pharmaceutical, and organic synthesis.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **3-Ethyl-4-heptanone**

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>18</sub> O	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	142.24 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	1528-25-2	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	3-ethylheptan-4-one	<a href="#">[3]</a>
Appearance	Transparent Liquid	<a href="#">[1]</a>
Boiling Point	155 °C (for 2-Methyl-4-heptanone)	<a href="#">[5]</a>
Density	0.81 g/cm <sup>3</sup> (for 2-Methyl-4-heptanone)	<a href="#">[5]</a>
Flash Point	44 °C (for 2-Methyl-4-heptanone)	<a href="#">[5]</a>
Melting Point	No data available	
Vapor Pressure	No data available	
Solubility in Water	No data available	
XLogP3-AA	2.5	<a href="#">[3]</a>

Note: Some physical data, such as boiling point, density, and flash point, are for the isomeric compound 2-Methyl-4-heptanone due to a lack of specific data for **3-Ethyl-4-heptanone** in the search results.



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Figure 1: Logical relationship diagram illustrating the key attributes of **3-Ethyl-4-heptanone**.

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of chemical compounds. For **3-Ethyl-4-heptanone** and its isomers, various spectroscopic methods are employed.

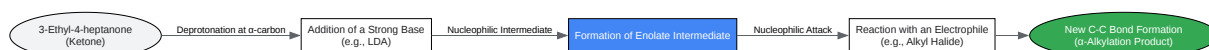
Table 2: Spectroscopic Information for **3-Ethyl-4-heptanone**

Spectrum Type	Availability/Technique	Source
Mass Spectrum (Electron Ionization)	Data available from NIST	[4]
Infrared (IR) Spectrum	Data available. Techniques include CAPILLARY CELL: NEAT and Vapor Phase.	[3][4]
$^{13}\text{C}$ NMR	Predicted data may be available.	[2]
$^1\text{H}$ NMR	Predicted data may be available.	[2]

## Chemical Properties and Reactivity

As a ketone, the chemical reactivity of **3-Ethyl-4-heptanone** is primarily dictated by the carbonyl (C=O) functional group.

- **Reactivity:** The molecular structure of heptanones, with a ketone functional group in the middle of a carbon chain, allows them to participate in a variety of chemical reactions.[6] These reactions are fundamental for the synthesis of other natural products.[6]
- **Stabilization:** In chemical formulations, buffering agents like Monosodium Citrate can be used to stabilize the reaction environment for ketones such as **3-Ethyl-4-heptanone**, potentially influencing their reactivity in processes like esterification or cyclization.[1]
- **Enolate Formation:** A common reaction for ketones is the formation of an enolate by deprotonation of an  $\alpha$ -carbon (a carbon atom adjacent to the carbonyl group). This enolate can then act as a nucleophile in various carbon-carbon bond-forming reactions. The synthesis of (R)-3-methyl-4-heptanone from 4-heptanone can be achieved via an enolate using Enders SAMP/RAMP hydrazone chemistry.[7]



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Figure 2: A generalized workflow for the enolate formation and subsequent alkylation of a ketone like **3-Ethyl-4-heptanone**.

## Experimental Protocols and Methodologies

While specific, detailed experimental protocols for the synthesis and analysis of **3-Ethyl-4-heptanone** are not extensively available in the public domain, general methodologies for the analysis of related heptanones have been described.

- Gas Chromatography/Mass Spectrometry (GC/MS): Different heptanone isomers, such as 2-heptanone, 3-heptanone, and 4-heptanone, can be distinguished as they are observed at slightly different retention times during GC/MS analysis.[8]
- Proton Transfer Reaction-Mass Spectrometry (PTR-MS): This technique is used for the quantification of 3-heptanone in biological samples, such as breath.[8] It allows for the determination of volatile organic compound (VOC) concentrations with high sensitivity.[8] The protocol involves:
  - Collection of the sample (e.g., breath gas).
  - Introduction of the sample into the PTR-MS instrument.
  - Chemical ionization using proton-transfer reactions with  $\text{H}_3\text{O}^+$  as the primary reactant ion.[8]
  - Detection and quantification of the target analyte based on its mass-to-charge ratio.[8]
  - For accurate quantification, a calibration series with known concentrations of 3-heptanone is used.[8]

## Safety and Handling

Specific safety data for **3-Ethyl-4-heptanone** is limited. However, data for isomeric and structurally similar ketones like 3-heptanone and 4-heptanone provide guidance.

- Hazards: These ketones are generally flammable liquids and vapors.[9][10] Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.[9][10] They can be harmful if inhaled and may cause eye irritation.[9][10]
- Handling: Use in a well-ventilated area is crucial.[5] Personal protective equipment, including safety goggles, gloves, and appropriate respiratory protection, should be worn.[11] Keep away from heat, sparks, open flames, and other sources of ignition.[5][10] Use spark-proof tools and explosion-proof equipment.[9]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[5][10] Keep away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[9]
- First Aid: In case of contact with eyes, rinse immediately with plenty of water.[9] If on skin, wash off with soap and plenty of water.[11] If inhaled, move the person into fresh air.[11] If ingested, do NOT induce vomiting and seek medical attention.[9]

This guide serves as a foundational resource on **3-Ethyl-4-heptanone**. For further in-depth research, consulting peer-reviewed scientific literature and comprehensive chemical databases is recommended.

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